

Application Notes and Protocols: Cocaine Self-Administration Model Using RTI-118

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RTI-118
Cat. No.: B15618702

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cocaine addiction is a chronic relapsing disorder with significant societal and individual costs. A critical tool in the development of potential pharmacotherapies is the use of animal models that mimic human drug-taking behavior. The cocaine self-administration paradigm in rodents is a widely accepted model with high face and predictive validity for screening candidate medications. This document provides detailed application notes and protocols for utilizing **RTI-118**, a selective neuropeptide S (NPS) receptor antagonist, in a rat model of cocaine self-administration. **RTI-118** has shown promise in preclinical studies by reducing cocaine intake and preventing relapse-like behavior, making it a compound of interest for addiction research. [\[1\]](#)[\[2\]](#)[\[3\]](#)

Rationale for Using RTI-118

The neuropeptide S (NPS) system is implicated in the regulation of arousal, anxiety, and reward-related behaviors.[\[1\]](#)[\[2\]](#)[\[3\]](#) Central administration of NPS has been shown to increase cocaine self-administration, suggesting that antagonism of the NPS receptor (NPSR) could be a viable strategy for treating cocaine use disorder.[\[1\]](#)[\[2\]](#)[\[3\]](#) **RTI-118** is a small-molecule NPSR

antagonist that has demonstrated efficacy in reducing cocaine self-administration and cocaine-seeking behaviors in rats.[2][3] Notably, at effective doses for reducing cocaine intake, **RTI-118** does not appear to significantly affect motivation for natural rewards like food, suggesting a selective effect on drug-related behaviors.[2][4]

Quantitative Data Summary

The following tables summarize key quantitative data from preclinical studies investigating the effects of **RTI-118** on cocaine self-administration and reinstatement.

Table 1: Effect of **RTI-118** on Cocaine Self-Administration

Animal Model	Self-Administration Schedule	Cocaine Dose (mg/kg/infusion)	RTI-118 Doses (mg/kg, i.p.)	Effect on Cocaine Intake	Reference
Male Wistar Rats	Concurrent FR4 (food and cocaine)	0.5	5, 10, 20, 30	Dose-dependent decrease. Significant reduction at 10 and 20 mg/kg with no effect on food intake.	[2][3]

Table 2: Effect of **RTI-118** on Reinstatement of Cocaine-Seeking Behavior

Animal Model	Reinstatement Trigger	Cocaine Priming Dose (mg/kg, i.p.)	Yohimbine Dose (mg/kg, i.p.)	RTI-118 Doses (mg/kg, i.p.)	Effect on Reinstatement	Reference
Male Wistar Rats	Conditioned Cues	N/A	N/A	5, 10, 20	Dose-dependent decrease. Significant reduction at all tested doses.	[2][3]
Male Wistar Rats	Cocaine Prime	15	N/A	1, 5, 10, 20	Dose-dependent attenuation. Significant reduction at 10 and 20 mg/kg.	[2][5]
Male Wistar Rats	Yohimbine (Stress)	N/A	2.5	1, 5, 10, 20	Dose-dependent attenuation. Significant reduction at 10 and 20 mg/kg.	[2]

Experimental Protocols

I. Animal Model and Surgical Procedure

A. Subjects:

- Male Wistar rats (or other appropriate strain) weighing 250-300g at the start of the experiment.
- House individually in a temperature- and humidity-controlled vivarium with a 12-hour light/dark cycle (lights on at 7:00 AM).
- Provide ad libitum access to food and water unless otherwise specified by the experimental design.

B. Intravenous Catheter Implantation Surgery: This protocol is for implanting a chronic indwelling catheter into the right jugular vein for intravenous drug self-administration.

Pre-operative Preparations:

- Anesthetize the rat with an appropriate anesthetic agent (e.g., a mixture of ketamine and xylazine, or isoflurane).
- Shave the surgical areas on the right ventral neck and the dorsal scapular region.
- Administer a pre-operative analgesic to manage pain.
- Sterilize all surgical instruments and the catheter.

Surgical Procedure:

- Make a small incision over the right jugular vein.
- Carefully dissect the vein from the surrounding tissue.
- Tie a suture loosely around the anterior end of the vein.
- Make a small incision in the vein and insert the catheter, advancing it towards the heart.
- Secure the catheter in the vein with sutures.
- Tunnel the external part of the catheter subcutaneously to exit on the rat's back.
- Exteriorize the catheter and secure it to a back-mounted port or harness.

- Close the incisions with sutures or surgical clips.

Post-operative Care:

- Administer post-operative analgesics for 2-3 days.
- Flush the catheter daily with a sterile saline solution containing an anticoagulant (e.g., heparin) and an antibiotic to maintain patency and prevent infection.
- Allow the animals to recover for at least 5-7 days before starting any behavioral procedures.
- Check catheter patency regularly by infusing a short-acting anesthetic (e.g., methohexital sodium); a rapid loss of muscle tone indicates a patent catheter.

II. Cocaine Self-Administration and Reinstatement Protocol

A. Apparatus:

- Standard operant conditioning chambers equipped with two levers, a stimulus light above each lever, a tone generator, and a house light.
- The chamber should be connected to an infusion pump for drug delivery.
- A liquid swivel should be used to connect the infusion line to the rat's catheter, allowing for free movement.

B. Drug Preparation:

- Cocaine hydrochloride is dissolved in sterile 0.9% saline to the desired concentration (e.g., 0.5 mg/0.1 mL).
- **RTI-118** is dissolved in a suitable vehicle (e.g., a mixture of DMSO, Tween 80, and sterile water) for intraperitoneal (i.p.) injection.

C. Self-Administration Training (Acquisition):

- Habituate the rats to the operant chambers for one or two sessions.

- Initiate self-administration training on a Fixed-Ratio 1 (FR1) schedule of reinforcement, where each press on the active lever results in a single infusion of cocaine (e.g., 0.5 mg/kg/infusion) and the presentation of a conditioned stimulus (e.g., a light and tone for 5 seconds). The inactive lever has no programmed consequences.
- Continue daily 2-hour sessions until stable responding is achieved (e.g., less than 20% variation in the number of infusions over three consecutive days).
- Once stable responding is achieved, the schedule can be changed to a more demanding schedule, such as a Fixed-Ratio 4 (FR4), where four lever presses are required for each infusion.

D. Effect of **RTI-118** on Cocaine Self-Administration:

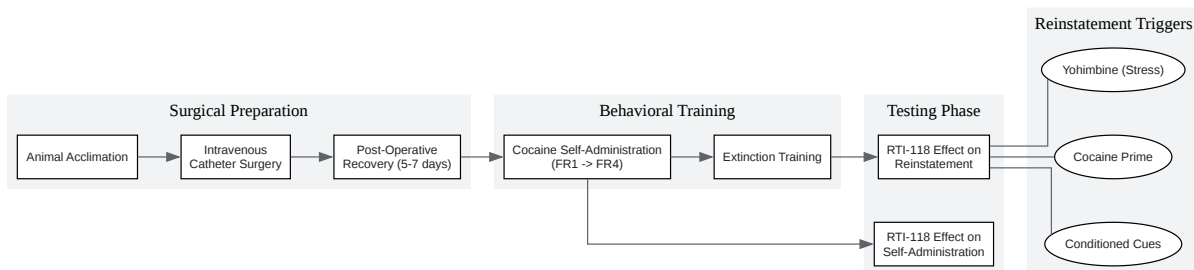
- Once stable responding is established on the desired schedule, administer various doses of **RTI-118** (e.g., 5, 10, 20, 30 mg/kg, i.p.) or vehicle 30 minutes before the start of the self-administration session.
- Use a within-subjects Latin square design to counterbalance the order of drug administration.
- Record the number of active and inactive lever presses and the number of infusions.

E. Extinction and Reinstatement Testing:

- Following the self-administration phase, begin extinction sessions where lever presses no longer result in cocaine infusion or the presentation of the conditioned stimulus.
- Continue daily extinction sessions until responding on the active lever decreases to a low criterion (e.g., less than 10-15 presses per session).
- Once the extinction criterion is met, test for reinstatement of cocaine-seeking behavior.
- Thirty minutes prior to the reinstatement test, administer a specific dose of **RTI-118** or vehicle.
- Induce reinstatement using one of the following triggers:

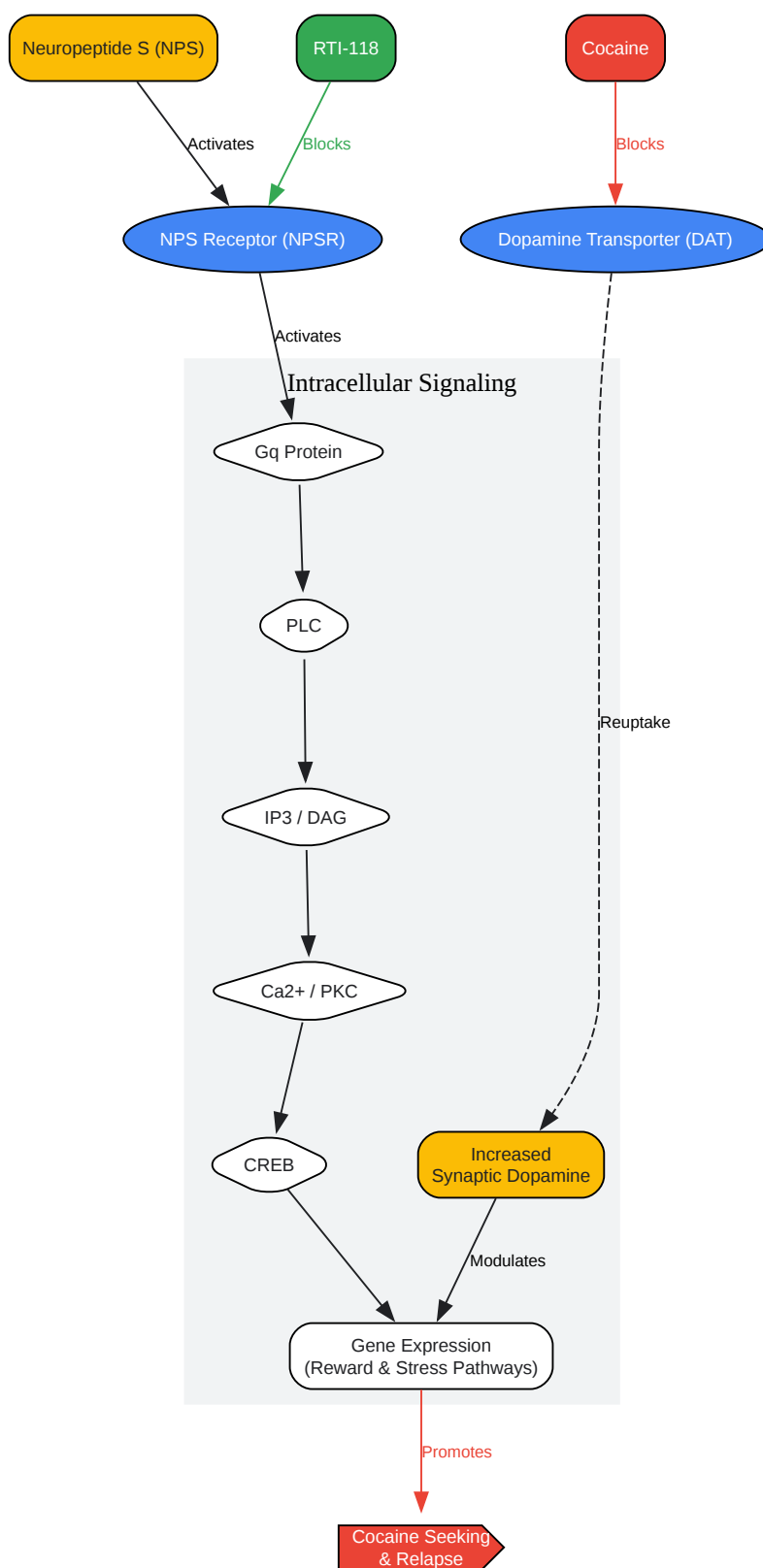
- Cue-induced reinstatement: Presentation of the conditioned stimuli (light and tone) contingent on an active lever press, but with no cocaine infusion.
 - Drug-induced reinstatement: A non-contingent "priming" injection of cocaine (e.g., 15 mg/kg, i.p.) immediately before the session.
 - Stress-induced reinstatement: Administration of a stress-inducing agent like yohimbine (e.g., 2.5 mg/kg, i.p.) prior to the session.
- Record the number of active and inactive lever presses during the reinstatement session.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for cocaine self-administration and reinstatement.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The role of the neuropeptide S system in addiction: focus on its interaction with the CRF and hypocretin/orexin neurotransmission - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Antagonism of the neuropeptide S receptor with RTI-118 decreases cocaine self-administration and cocaine-seeking behavior in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Antagonism of the neuropeptide S receptor with RTI-118 decreases cocaine self-administration and cocaine-seeking behavior in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Effects of the neuropeptide S receptor antagonist RTI-118 on abuse-related facilitation of intracranial self-stimulation produced by cocaine and methylenedioxypyrovalerone (MDPV) in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols: Cocaine Self-Administration Model Using RTI-118]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15618702/docs#application-notes-and-protocols-cocaine-self-administration-model-using-rti-118>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)